

An In-depth Technical Guide to 5-Methyl-5-nonanol

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Compound of Interest

Compound Name: 5-Methyl-5-nonanol

Cat. No.: B1582256

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the fundamental physicochemical properties of **5-Methyl-5-nonanol**, a tertiary alcohol. The information is presented to support research and development activities where this compound may be utilized as a reagent, intermediate, or reference standard.

Physicochemical Data Summary

The core quantitative data for **5-Methyl-5-nonanol** is summarized in the table below, providing a clear reference for its molecular characteristics.

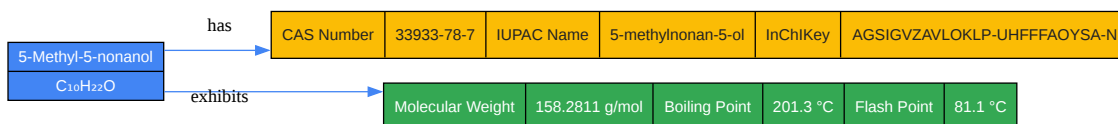
Parameter	Value	Source
Molecular Formula	C ₁₀ H ₂₂ O	[1][2][3][4]
Molecular Weight	158.2811 g/mol	[1][2]
Synonyms	2-Butyl-2-hexanol, Di-n-butyl methyl carbinol	[1][3][4]
CAS Registry Number	33933-78-7	[1][3]
Boiling Point	201.3°C at 760 mmHg	[5]
Flash Point	81.1°C	[5]
Density	0.82 g/cm ³	[5]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **5-Methyl-5-nonanol** are highly specific to the objectives of a given research endeavor. Such protocols are typically documented in peer-reviewed scientific literature and patents. A general synthesis approach may involve the Grignard reaction between a suitable ketone, such as 5-nonanone, and a methylmagnesium halide, or alternatively, the reaction of an ester with an excess of a butylmagnesium halide. For precise analytical procedures, techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy would be employed, with specific parameters (e.g., column type, temperature program, solvent) tailored to the analytical goals.

Identifier Relationship Diagram

The following diagram illustrates the logical relationships between the various identifiers for **5-Methyl-5-nonanol**, providing a clear visual representation of how the compound is cataloged and referenced in chemical databases.



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Fig. 1: Key identifiers and properties of **5-Methyl-5-nonanol**.

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References

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